

Personal protective equipment for handling Methyl 3-boronobenzoate

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Compound of Interest

Compound Name: Methyl 3-boronobenzoate

Cat. No.: B135663

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Essential Safety and Handling Guide for Methyl 3-boronobenzoate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for the use of **Methyl 3-boronobenzoate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Product Name: **Methyl 3-boronobenzoate**
- CAS No.: 99769-19-4

Hazard Identification and Classification: **Methyl 3-boronobenzoate** is classified as a hazardous substance.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1]

Hazard Classification	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Source:[[1](#)]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and ensure laboratory safety when handling **Methyl 3-boronobenzoate**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles with side-shields meeting ANSI Z87.1 standard. A face shield may be required for splash hazards.[2][3]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [2] Gloves should be inspected before use and changed immediately upon contact with the chemical.[2]	Prevents skin contact. Proper glove removal technique is essential to avoid contamination.[2][4]
Body Protection	A flame-resistant lab coat, fully buttoned.[2] Long pants and closed-toe, closed-heel shoes are mandatory.[2][5]	Protects skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA approved respirator is required when dusts are generated or if engineering controls are insufficient.[2][3]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Methyl 3-boronobenzoate**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and their locations are known.[2][6]
- Work in a well-ventilated area, preferably a chemical fume hood.[1][4]
- The work area should be clean and uncluttered.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling:

- Avoid generating dust when transferring the solid.^[2]^[7] Use appropriate tools like a spatula for transfers.^[2]
- Keep the container tightly closed when not in use.^[2]
- Do not eat, drink, or smoke when using this product.^[1]

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[1]^[2]
- Clean the work area to remove any residual chemical.^[2]
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.^[2]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and shoes.[1] Flush skin with plenty of water for at least 15 minutes.[3] Get medical advice if skin irritation occurs.[6]
Inhalation	Move the person to fresh air.[1][6] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration.[3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[1][3] Wash out mouth with water.[1] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

Spill Response:

- Evacuate the area and ensure adequate ventilation.[1]
- Wear appropriate PPE, including respiratory protection.[1]
- Avoid breathing dust.[2]
- Sweep up the solid material and place it in a suitable, labeled container for disposal.[2][7]
- Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **Methyl 3-boronobenzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Chemical:

- Dispose of excess or unwanted **Methyl 3-boronobenzoate** as hazardous waste.[\[2\]](#)
- Package the waste in a suitable, labeled container with a tightly fitting cap.[\[8\]](#)
- Label the container clearly with "Hazardous Waste" and the full chemical name.[\[8\]](#)
- Store the sealed waste container in a designated satellite accumulation area and follow your institution's procedures for hazardous waste pickup.[\[8\]](#)

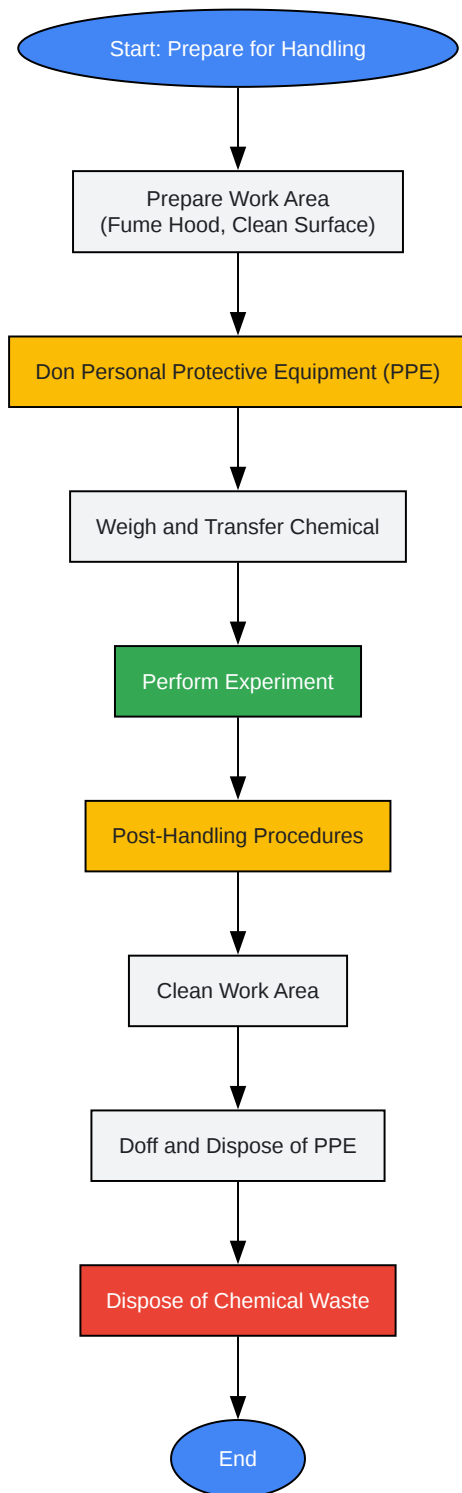
Contaminated Materials:

- Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, must also be disposed of as hazardous waste.[\[2\]](#)

Empty Containers:

- Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[\[8\]](#)
- The rinsate must be collected and disposed of as hazardous waste.[\[8\]](#)
- After thorough rinsing and air drying in a well-ventilated area, deface the original label. The clean container can then be disposed of according to local regulations.[\[8\]](#)

Workflow for Handling Methyl 3-boronobenzoate



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Caption: Workflow for the safe handling and disposal of **Methyl 3-boronobenzoate**.

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